

Technical Support Center: Interpreting the Methyl Red (MR) Test

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Compound of Interest

Compound Name: Methyl red hydrochloride

Cat. No.: B1584316

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This guide provides researchers, scientists, and drug development professionals with detailed information for interpreting and troubleshooting the Methyl Red (MR) test, with a specific focus on understanding an ambiguous orange result.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental principle of the Methyl Red (MR) test?

The Methyl Red (MR) test is a biochemical assay used to determine if a microorganism performs mixed-acid fermentation of glucose.^{[1][2][3]} All members of the Enterobacteriaceae family initially metabolize glucose to pyruvic acid.^{[1][4]} From there, some organisms utilize the mixed-acid pathway to produce a high concentration of stable acids such as lactic, acetic, and formic acid.^{[1][3]} This significant acid production overcomes the phosphate buffer in the MR-VP broth and lowers the final pH of the medium to 4.4 or below.^{[2][5][6]} The addition of the methyl red pH indicator, which is red at $\text{pH} \leq 4.4$ and yellow at $\text{pH} \geq 6.2$, allows for the visual detection of this acidic endpoint.^{[1][7][8]}

Q2: How are definitive positive and negative results in an MR test interpreted?

- **Positive Result (Red):** A distinct and stable red color develops immediately after adding the methyl red indicator.^[2] This indicates a positive test for mixed-acid fermentation, as the pH of the medium has dropped to 4.4 or lower.^{[2][3][9]} *Escherichia coli* is a typical example of an MR-positive organism.^[2]

- **Negative Result (Yellow):** The broth remains yellow, showing no color change.[2] This signifies a negative test. The organism does not produce enough stable acid to overcome the buffer. Instead, it may metabolize the initial acidic byproducts into neutral end products like acetoin and 2,3-butanediol (the butylene glycol pathway), raising the pH to 6.2 or above. [1][4][5] *Enterobacter aerogenes* is a classic MR-negative organism.[2]

Q3: What does an orange color in a Methyl Red test indicate?

An orange color is considered an inconclusive, equivocal, or weakly positive result.[1][6] It signifies that the organism has produced some acid, but not in sufficient quantity to lower the pH to the definitive positive threshold of 4.4.[2] The final pH of the medium is in the intermediate range between 4.4 and 6.2.[7][8][10][11] This result is not definitive and requires further steps to ensure accurate characterization of the organism.[1][9]

Troubleshooting Guide

Q1: I obtained an orange result after 48 hours of incubation. What is my immediate next step?

If an orange or otherwise inconclusive result is observed after the standard 48-hour incubation, the recommended course of action is to re-incubate the remaining broth culture for an additional 24 to 72 hours (for a total of up to 5 days).[1][4][6] After this extended incubation, the test should be repeated by adding the methyl red indicator to the aged culture. This allows slower-growing or weakly-fermenting organisms sufficient time to produce a definitive acidic or neutral endpoint.[6][9]

Q2: Could an error in my initial experimental setup have caused the ambiguous orange result?

Yes, several factors can lead to an inconclusive orange result:

- **Insufficient Incubation:** Testing before the minimum 48-hour period is a common cause. Some organisms require more time to produce a high concentration of acid or to subsequently convert those acids to neutral products.[1][6][9]
- **Improper Inoculum:** Using an inoculum that is too heavy can inhibit bacterial growth and lead to invalid results. A light inoculum from a pure, 18-24 hour culture is recommended.[6]

- Reagent Issues: Ensure the Methyl Red reagent is stored correctly (4-8°C) and has not expired.[\[2\]](#)

Q3: The result is still orange after re-incubation. How should I interpret and report this?

If the color remains orange after a full 4- to 5-day incubation, it should be reported as a weak positive or inconclusive result.[\[1\]](#) It indicates that the organism produces a small amount of acid from glucose fermentation but does not maintain the highly acidic environment characteristic of strong mixed-acid fermenters. For definitive identification, this result should be used in conjunction with other biochemical tests, such as the Voges-Proskauer, Indole, and Citrate tests (IMViC series).[\[1\]](#)[\[9\]](#)

Data Presentation: pH, Color, and Interpretation Summary

The interpretation of the Methyl Red test is directly dependent on the final pH of the culture medium after incubation.

Final pH of Medium	Color After Adding Methyl Red	Interpretation	Metabolic Pathway Indicated
≤ 4.4	Red	Positive	Mixed-Acid Fermentation
4.5 - 6.1	Orange	Inconclusive / Weak Positive	Limited acid production
≥ 6.2	Yellow	Negative	Butylene Glycol Fermentation

Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocols

Standard Methyl Red (MR) Test Protocol

1. Media and Reagents:

- MR-VP Broth: A buffered peptone-glucose broth is used. The formulation per liter includes 7.0g buffered peptone, 5.0g dextrose (glucose), and 5.0g dipotassium phosphate at a final pH of 6.9.[1]
- Methyl Red Reagent (0.02%): Dissolve 0.1g of methyl red powder in 300 mL of 95% ethyl alcohol. Add 200 mL of distilled water to bring the final volume to 500 mL. Store at 4-8°C in a light-protected bottle.[2][6][9]

2. Procedure:

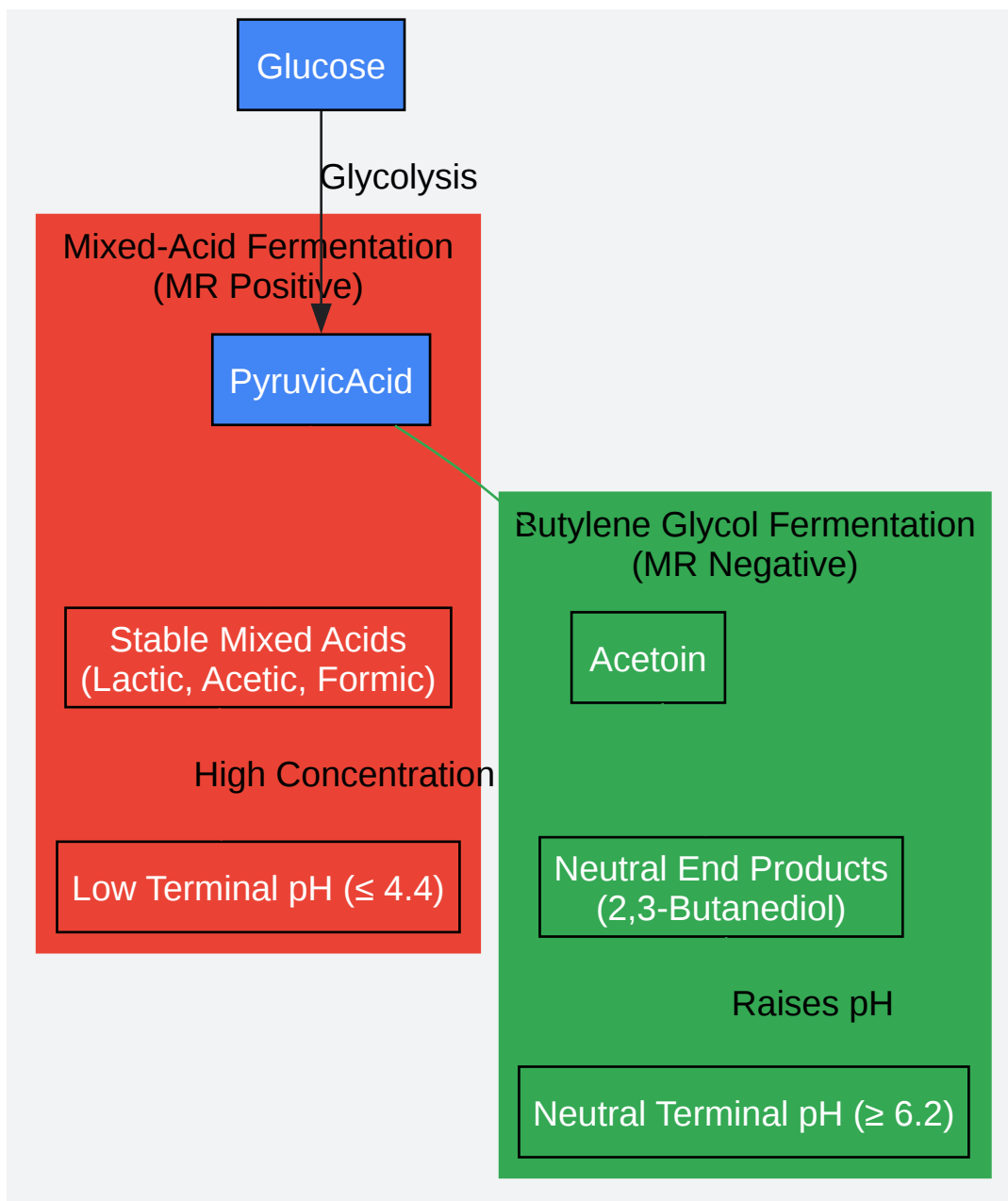
- Using a sterile loop, lightly inoculate a tube of MR-VP broth with a pure culture of the test organism (ideally from an 18-24 hour culture).[6][9]
- Incubate the tube aerobically at 35-37°C for a minimum of 48 hours.[1][2] Some protocols recommend incubating for up to 5 days for organisms that are slow to react.[5][6]
- After incubation, aseptically transfer approximately 1-2.5 mL of the broth to a new, clean test tube.[6][9] (The remaining broth can be used for the Voges-Proskauer test).
- Add 2-5 drops of the Methyl Red reagent to the aliquot.[1][9]
- Observe for an immediate color change. Do not delay reading the result.[4][9]

3. Quality Control:

- Positive Control: *Escherichia coli* (e.g., ATCC 25922) should yield a red color.[2]
- Negative Control: *Enterobacter aerogenes* (e.g., ATCC 13048) or *Klebsiella pneumoniae* (e.g., ATCC 13883) should yield a yellow color.[1][2]

Mandatory Visualizations

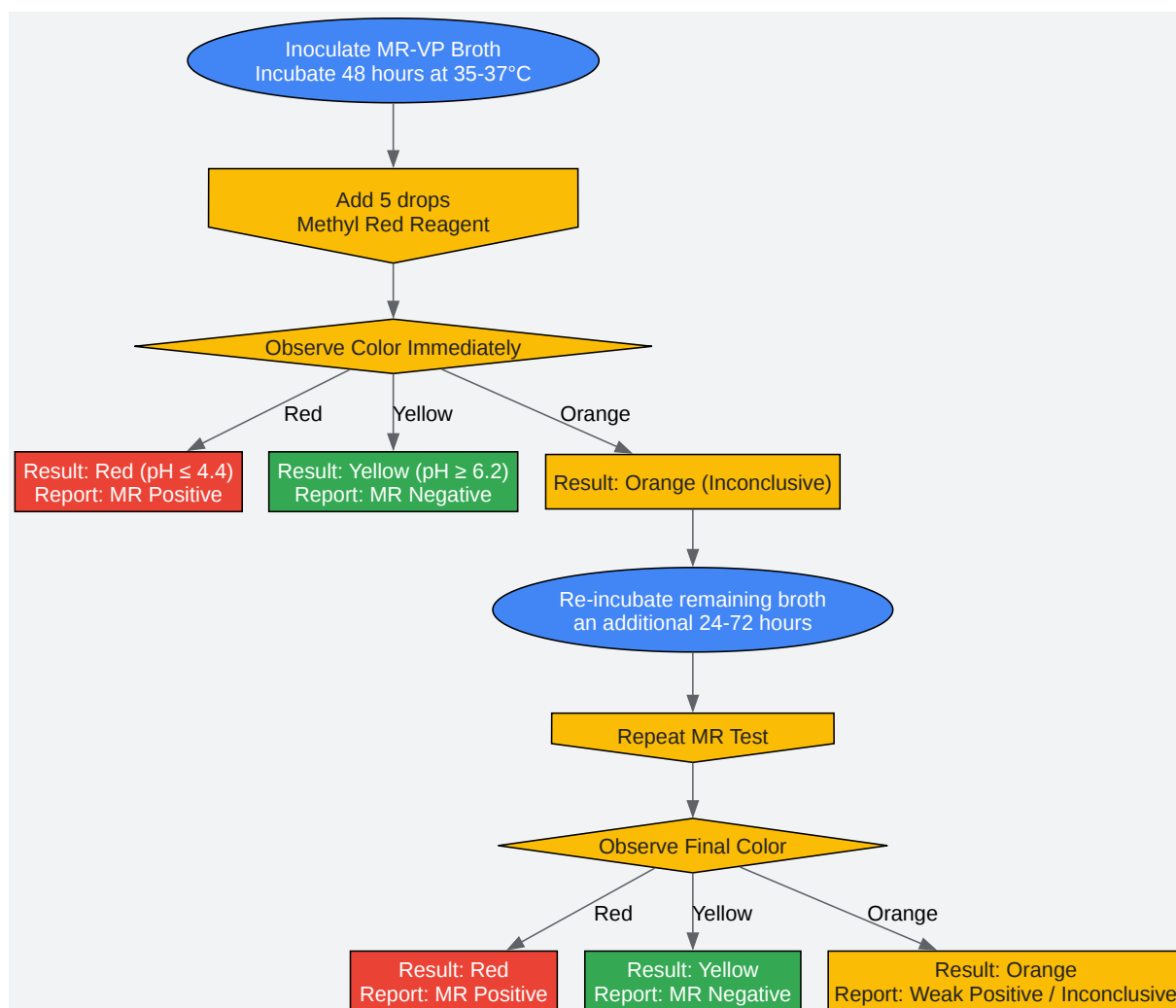
Biochemical Pathways



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Caption: Biochemical pathways for glucose fermentation tested by the MR assay.

Experimental Workflow



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Caption: Logical workflow for performing and interpreting the Methyl Red test.

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